

UNC-2170 maleate stability and storage conditions

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Compound of Interest

Compound Name: **UNC-2170 maleate**

Cat. No.: **B10765200**

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UNC-2170 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **UNC-2170 maleate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **UNC-2170 maleate**?

For long-term storage, solid **UNC-2170 maleate** should be kept in a dry, dark environment. Recommended temperatures are 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years) storage to ensure stability for over two years.[\[1\]](#)

Q2: How should I store stock solutions of **UNC-2170 maleate**?

Stock solutions should be aliquoted into tightly sealed vials and stored at -20°C for up to one month or -80°C for up to six months.[\[2\]](#)[\[3\]](#) It is advisable to protect these solutions from light.[\[3\]](#) To prevent degradation from repeated freeze-thaw cycles, it is recommended to use aliquots.

Q3: My **UNC-2170 maleate** solution appears to have precipitated. What should I do?

If precipitation is observed during the preparation of a solution, gentle heating and/or sonication can be used to help redissolve the compound.[\[3\]](#) It is also crucial to ensure that the solvent capacity has not been exceeded.

Q4: For how long is **UNC-2170 maleate** stable at room temperature?

UNC-2170 maleate is considered stable enough for a few weeks during standard shipping at ambient temperatures.^[1] However, for storage, it is crucial to adhere to the recommended refrigerated or frozen conditions to maintain long-term stability.

Q5: Should I prepare working solutions fresh daily?

Yes, it is highly recommended to prepare and use solutions on the same day.^[2] For in vivo experiments, working solutions should be freshly prepared and used on the day of the experiment.^[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation in Solution	- Solution saturation exceeded- Improper solvent used- Low temperature during storage or use	- Gently warm and/or sonicate the solution ^[3] - Review solubility data and adjust concentration- Prepare a more dilute solution
Inconsistent Experimental Results	- Compound degradation- Improper storage of stock solutions- Repeated freeze-thaw cycles	- Prepare fresh stock solutions- Ensure proper storage conditions (-20°C or -80°C in aliquots) ^{[2][3]} - Avoid multiple freeze-thaw cycles by using single-use aliquots
Difficulty Dissolving the Compound	- Incorrect solvent- Insufficient mixing	- Consult the solubility table to ensure the appropriate solvent is being used- Use vortexing or sonication to aid dissolution

Stability and Storage Conditions

Proper storage is critical for maintaining the integrity of **UNC-2170 maleate**. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Additional Notes
Solid	0 - 4°C	Short-term (days to weeks)	Keep dry and dark. [1]
-20°C	Long-term (months to years)	Keep dry and dark for optimal stability of over 2 years. [1]	
Room Temperature	Shipping (a few weeks)	Stable for the duration of ordinary shipping. [1]	
Stock Solution	-20°C	Up to 1 month	Store in tightly sealed vials as aliquots. [2] [3] Protect from light. [3]
-80°C	Up to 6 months	Store in tightly sealed vials as aliquots. [3] Protect from light. [3]	

Solubility Data

The solubility of **UNC-2170 maleate** in various solvents is presented below. Note that the salt form can affect solubility.

Solvent	Solubility
DMSO	≥ 30 mg/mL[4]
DMF	30 mg/mL[4]
Ethanol	1 mg/mL[4]
PBS (pH 7.2)	1 mg/mL[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- Equilibration: Before opening, allow the vial of solid **UNC-2170 maleate** to equilibrate to room temperature for at least one hour.[2]
- Weighing: Weigh the desired amount of **UNC-2170 maleate** in a sterile microcentrifuge tube. The molecular weight of **UNC-2170 maleate** is 429.3 g/mol .[2][4]
- Dissolution: Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **UNC-2170 maleate**, add 232.94 µL of DMSO.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used if necessary.
- Storage: Aliquot the stock solution into single-use vials and store at -20°C for up to one month or -80°C for up to six months.[2][3]

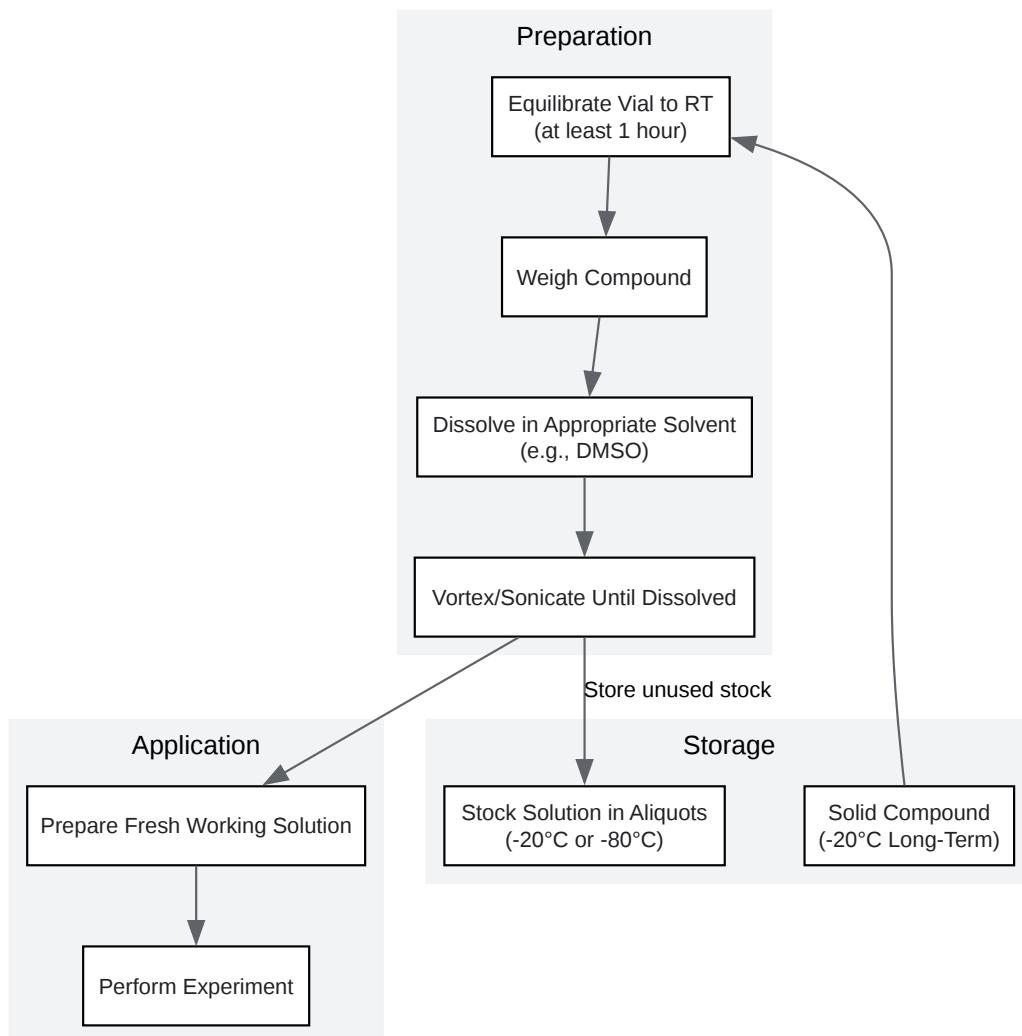
Protocol 2: Preparation of an In Vivo Formulation

This protocol is an example for preparing a formulation for in vivo experiments.

- Initial Dissolution: Prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: In a separate tube, combine the components of the vehicle. For a vehicle consisting of 40% PEG300, 5% Tween-80, and 45% Saline, mix the appropriate volumes.
- Formulation: To prepare a 1 mL working solution, add 100 μ L of the 25 mg/mL DMSO stock solution to 400 μ L of PEG300 and mix thoroughly. Then, add 50 μ L of Tween-80 and mix again. Finally, add 450 μ L of Saline to bring the total volume to 1 mL.[\[3\]](#)
- Use: This formulation should be prepared fresh on the day of use.[\[3\]](#)

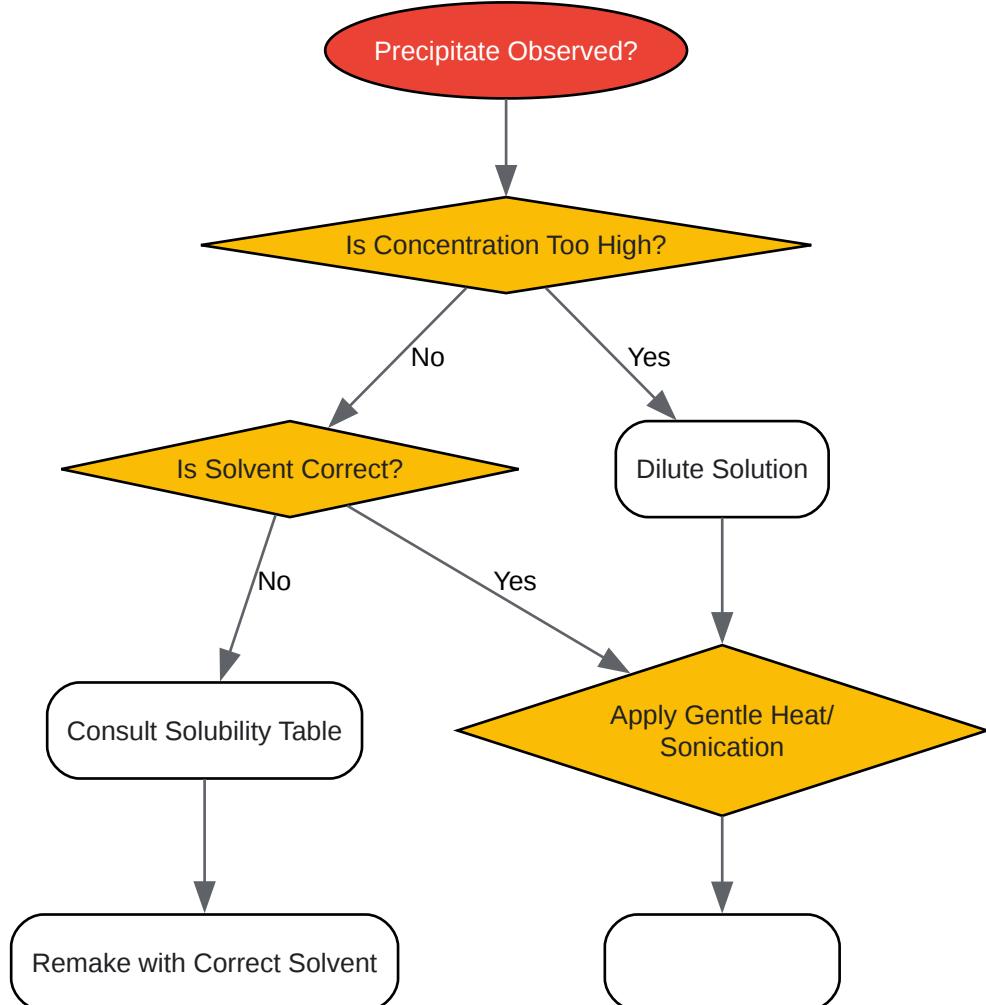
Visual Guides

UNC-2170 Maleate Handling Workflow

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Caption: Workflow for proper handling and preparation of **UNC-2170 maleate**.

Troubleshooting Precipitation Issues

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Caption: Decision tree for troubleshooting precipitation in **UNC-2170 maleate** solutions.

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